

## Tannic Acid: Application Notes for Use as an Analytical Standard

Author: BenchChem Technical Support Team. Date: December 2025



## Introduction

This document provides detailed application notes and protocols for the use of tannic acid as a standard in analytical chemistry. Due to the likely misspelling of "**Tannagine**" in the user query, and the abundance of scientific literature supporting the use of tannic acid as a well-characterized analytical standard, this document will focus on tannic acid. Tannic acid is a specific type of tannin, a complex polyphenolic compound, and is widely used as a reference standard in various analytical techniques for the quantification of tannins in diverse matrices, including food, beverages, and pharmaceuticals.

These notes are intended for researchers, scientists, and drug development professionals who require a reliable and well-documented standard for their analytical work.

## **Physicochemical Properties and Specifications**

Tannic acid intended for use as an analytical standard should conform to stringent quality specifications. The following table summarizes typical quantitative data found in Certificates of Analysis for analytical grade tannic acid.

Table 1: Summary of Quantitative Specifications for Analytical Grade Tannic Acid



Parameter	Specification	Method
Assay (on dry basis)	≥ 81.0%[1]	HPLC[2]
Loss on Drying	≤ 9.0%[1]	Gravimetric (105°C, 2h)[3]
Sulfated Ash	≤ 0.1%[4]	Gravimetric[4]
Heavy Metals (as Pb)	≤ 2 ppm[2]	AAS/ICP-AES[5]
Arsenic (As)	≤ 0.0003%[4]	-
Gallic Acid Content	≤ 3%[2]	HPLC[2]
Condensed Tannins	≤ 0.5%[5]	HPLC[5]
Residual Solvents (Acetone, Ethyl Acetate)	≤ 25 mg/kg (singly or in combination)[5]	Headspace Gas Chromatography[3][5]
Solubility	Soluble in water[6][7]	Visual

# **Experimental Protocols**Preparation of a Standard Stock Solution

A critical first step in utilizing tannic acid as an analytical standard is the preparation of an accurate stock solution.

Objective: To prepare a standard stock solution of tannic acid at a concentration of 1000  $\mu g/mL$ .

#### Materials:

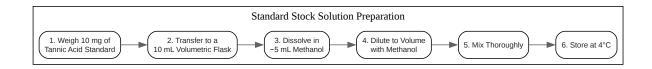
- · Tannic acid analytical standard
- HPLC grade methanol
- Volumetric flask (10 mL)
- Analytical balance
- Spatula



Weighing paper

#### Protocol:

- Accurately weigh 10 mg of tannic acid analytical standard onto a piece of weighing paper using an analytical balance.[8]
- Carefully transfer the weighed tannic acid into a 10 mL volumetric flask.
- Add approximately 5 mL of HPLC grade methanol to the volumetric flask and swirl gently to dissolve the tannic acid.
- Once dissolved, add HPLC grade methanol to the flask until the meniscus reaches the calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- This stock solution has a concentration of 1000 µg/mL and should be stored at 4°C when not in use.[9]



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Workflow for preparing a tannic acid standard stock solution.

## High-Performance Liquid Chromatography (HPLC) for the Quantification of Tannic Acid

This protocol outlines a general method for the quantification of tannic acid using reversephase HPLC.



Objective: To quantify the concentration of tannic acid in a sample using an external standard method.

#### Instrumentation and Materials:

- HPLC system with a UV detector
- C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size)
- Tannic acid standard stock solution (1000 μg/mL)
- HPLC grade methanol
- HPLC grade water
- Formic acid (optional, for mobile phase pH adjustment)
- Syringe filters (0.45 μm)

#### Protocol:

- Mobile Phase Preparation:
  - Prepare the mobile phase by mixing methanol and water in a 50:50 (v/v) ratio.[8][10]
  - The pH of the mobile phase can be adjusted to 4.5 using formic acid.[8][10]
  - Degas the mobile phase by sonication for 30 minutes before use.[10]
- Preparation of Calibration Standards:
  - Prepare a series of calibration standards by diluting the 1000 μg/mL stock solution with the mobile phase. A typical concentration range is 20-100 μg/mL.[10] For example, to prepare a 20 μg/mL standard, dilute 0.2 mL of the stock solution to 10 mL with the mobile phase.[8]
- Sample Preparation:
  - Dissolve the sample containing tannic acid in the mobile phase.



- Filter the sample solution through a 0.45 μm syringe filter before injection.[10]
- Chromatographic Conditions:

Column: C18 (250 mm x 4.6 mm, 5 μm)[11]

Mobile Phase: Methanol:Water (50:50, v/v), pH 4.5[8][10]

Flow Rate: 1.0 mL/min[8][10]

Detection Wavelength: 270 nm[8][10]

Injection Volume: 20 μL[8]

Column Temperature: Ambient

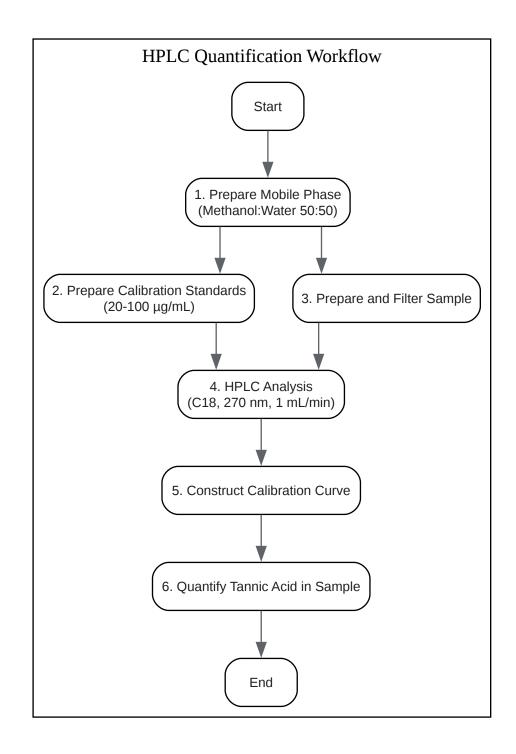
#### Analysis:

- Inject the calibration standards and the sample solution into the HPLC system.
- Record the peak area of tannic acid for each injection.

#### · Quantification:

- Construct a calibration curve by plotting the peak area of the tannic acid standards against their corresponding concentrations.
- Determine the concentration of tannic acid in the sample by interpolating its peak area on the calibration curve.





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General workflow for the HPLC quantification of tannic acid.

## **Stability and Storage**

For maintaining the integrity of tannic acid as an analytical standard, proper storage is crucial.



- Solid Form: Store the solid tannic acid powder at -20°C for long-term storage (up to 3 years)
   or at 4°C for shorter periods (up to 2 years).[6]
- In Solution: Stock solutions should be stored in aliquots in tightly sealed vials at -80°C for up to 6 months or at -20°C for up to 1 month.[6] It is advisable to avoid repeated freeze-thaw cycles.[6]

### Conclusion

Tannic acid is a well-characterized and suitable reference standard for a variety of analytical applications, particularly for the quantification of tannins. By adhering to the protocols and specifications outlined in these application notes, researchers can ensure the accuracy and reliability of their analytical results. The provided data and methodologies offer a solid foundation for the implementation of tannic acid as a standard in quality control and research laboratories.

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